

An In-depth Technical Guide to the Physical and Chemical Properties of Cyanamide

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Compound of Interest

Compound Name: Cyanamide

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Introduction

Cyanamide (CH_2N_2), a molecule of significant interest in organic synthesis, agriculture, and pharmaceutical development, possesses a unique combination of a nitrile and an amino group. This duality imparts a rich and complex reactivity profile, making it a versatile building block for a wide array of chemical entities. This technical guide provides a comprehensive overview of the core physical and chemical properties of **cyanamide**, supported by structured data, generalized experimental methodologies, and visual representations of its key chemical transformations and pathways.

Physical Properties of Cyanamide

Cyanamide is a colorless, crystalline solid that is hygroscopic and deliquescent.^{[1][2]} It is highly soluble in water and polar organic solvents. The key physical properties of **cyanamide** are summarized in the table below for easy reference and comparison.

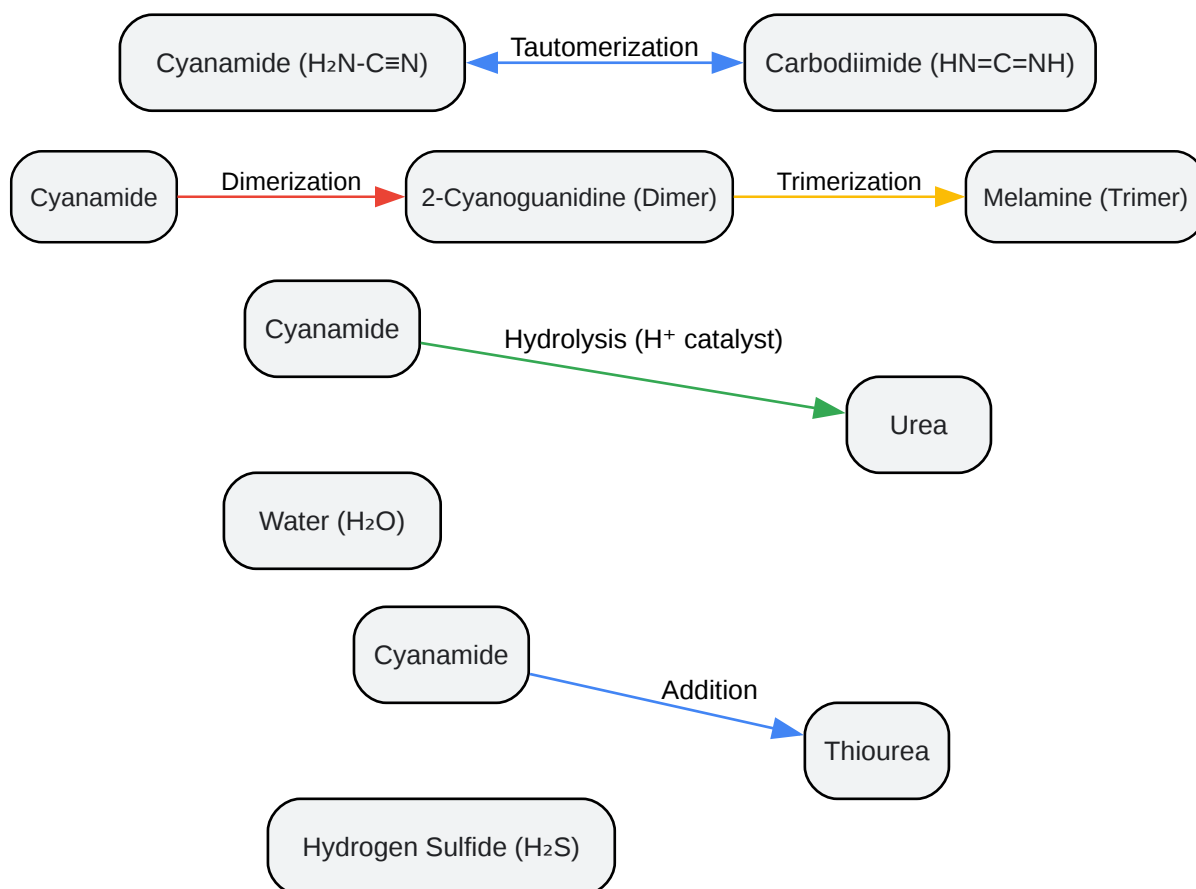
Property	Value	Source(s)
Molecular Formula	CH ₂ N ₂	[1][3]
Molecular Weight	42.040 g/mol	[1][3]
Appearance	Colorless, hygroscopic, deliquescent crystals	[1][2]
Melting Point	44-46 °C (111-115 °F; 317-319 K)	[3][4][5][6][7]
Boiling Point	260 °C (500 °F; 533 K) (decomposes)	[1][2][3]
83 °C at 0.5 mmHg (6.7 Pa)	[3][4][5]	
140 °C at 2.5 kPa	[3][8]	
Density	1.282 g/cm ³	[1][2][3]
Vapor Pressure	0.51 Pa (3.75 x 10 ⁻³ mmHg) at 20 °C	[1][9]
Flash Point	141 °C (286 °F)	[2][8][10]
Water Solubility	85 g/100 mL at 25 °C; 775 g/L at 15 °C	[3][8]
logP (Octanol/Water Partition Coefficient)	-0.82 to -0.72	[1][3][9]
pKa	10.3	[11]

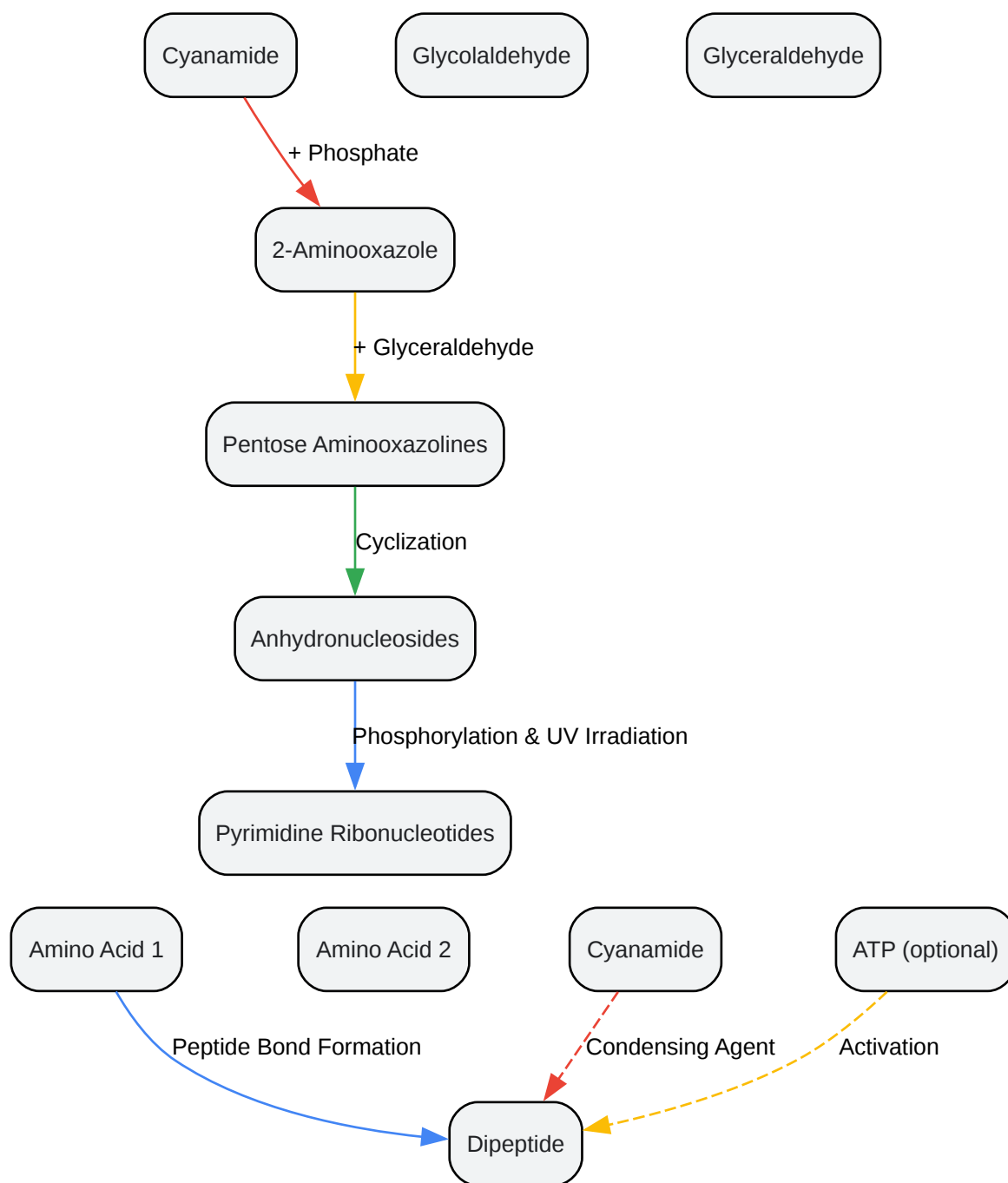
Chemical Properties and Reactivity of Cyanamide

The chemical behavior of **cyanamide** is dictated by the interplay between its nucleophilic amino group and electrophilic nitrile carbon. This allows it to participate in a wide range of reactions, including tautomerization, self-condensation, and additions of nucleophiles.

Tautomerism

Cyanamide exists in equilibrium with its tautomer, carbodiimide ($\text{HN}=\text{C}=\text{NH}$). The **cyanamide** form ($\text{N}\equiv\text{C}-\text{NH}_2$) is the predominant tautomer. However, the carbodiimide form can be significant in certain reactions, such as silylation.[3] This tautomerism is a key aspect of its role in prebiotic chemistry.





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